Navigating the Structure-Activity Landscape of 2-Substituted Isonicotinic Acids: A Comparative Guide

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Compound of Interest

Compound Name:	*2-(2-Methyl-1-piperidinyl)isonicotinic acid*
CAS No.:	*1019127-10-6*
Cat. No.:	*B1386067*

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In the landscape of medicinal chemistry, the isonicotinic acid scaffold serves as a cornerstone for the development of various therapeutic agents. Its derivatives have shown a remarkable breadth of biological activities, most notably antitubercular effects as exemplified by isoniazid. [1] The strategic placement of substituents on the pyridine ring allows for the fine-tuning of a compound's pharmacological profile. This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of 2-substituted isonicotinic acid derivatives, with a particular focus on the influence of cyclic amine moieties, such as the 2-methyl-1-piperidinyl group, on their biological activity. While direct and extensive SAR studies on "**2-(2-Methyl-1-piperidinyl)isonicotinic acid**" are not widely published, by examining related analogs, we can elucidate key principles guiding the design of novel therapeutics based on this versatile scaffold.

The Isonicotinic Acid Core: A Privileged Scaffold

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Isonicotinic acid, or pyridine-4-carboxylic acid, is a heterocyclic compound that has given rise to a multitude of clinically significant drugs.[2][3] Its rigid structure and the presence of a nitrogen atom and a carboxylic acid group provide multiple points for interaction with biological targets. The nitrogen atom can act as a hydrogen bond acceptor, while the carboxylic acid can engage in ionic interactions or hydrogen bonding. Modifications at the 2-position of the isonicotinic acid ring directly influence the electronic and steric properties of the molecule, thereby impacting its binding affinity, selectivity, and pharmacokinetic profile.

Comparative Analysis of 2-Substituted Isonicotinic Acid Derivatives

The biological activity of 2-substituted isonicotinic acid derivatives is profoundly influenced by the nature of the substituent at this position. To understand the potential role of a 2-(2-methyl-1-piperidinyl) group, we will compare it with other cyclic and acyclic amine substituents, as well as other functional groups that have been explored in various therapeutic contexts.

Antitubercular Activity

The most well-documented activity of isonicotinic acid derivatives is their efficacy against Mycobacterium tuberculosis. The prototypical drug, isoniazid (isonicotinic acid hydrazide), requires activation by the mycobacterial catalase-peroxidase enzyme KatG.[4] Structure-activity relationship studies on 2-substituted isonicotinic acid hydrazides have revealed that the electronic and steric properties of the substituent at the 2-position are critical for their tuberculostatic activity.[5]

Compound/Substituent	Structure	MIC (µg/mL) vs. M. tuberculosis H37Rv	Reference
Isoniazid	Isonicotinohydrazide	0.04	[1]
2-Ethyl-isonicotinic acid hydrazide		1.0	[5]
2-Propyl-isonicotinic acid hydrazide		2.0	[5]
2-Amino-isonicotinic acid hydrazide		> 100	[5]

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Key SAR Observations for Antitubercular Activity:

- Steric Hindrance: Increasing the steric bulk at the 2-position, for instance, by introducing larger alkyl groups, tends to decrease the antitubercular activity.[5] This suggests that the substituent may interfere with the binding of the molecule to its target or with the activation process by KatG.
- Electronic Effects: The presence of an amino group at the 2-position dramatically reduces activity, indicating that the electronic properties of the substituent are crucial.[5]
- Inferred Role of 2-(2-Methyl-1-piperidinyl) Group: Based on these trends, a 2-(2-methyl-1-piperidinyl) substituent would introduce significant steric bulk. The methyl group on the piperidine ring would further increase this steric hindrance. While the piperidine nitrogen introduces a basic center, the overall impact on antitubercular activity would likely be detrimental due to steric constraints.

Antifungal Activity

Recent studies have explored the potential of 2-aminonicotinamide derivatives (isomers of the isonicotinic acid scaffold) as antifungal agents.[6] These compounds have shown potent activity against various fungal strains, including fluconazole-resistant Candida albicans.

Compound ID	R (Pyridine C2-substituent)	R' (N-phenyl substituent)	MIC (µg/mL) vs. C. albicans SC5314	Reference
16g (Lead)	$-NH_2$	3-isopropyl	0.25	[7]
7 (Hit)	-SMe	3-isopropyl	16	[7]
16j	$-NH_2$	4-isopropyl	0.5	[7]
16d	-OMe	3-isopropyl	>64	[7]
Fluconazole	-	-	0.25	[7]

Key SAR Observations for Antifungal Activity:

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- Importance of the 2-Amino Group: The 2-amino group appears to be a critical pharmacophore for antifungal activity in this series of nicotinamides.[7] Replacement with other groups like methylthio (-SMe) or methoxy (-OMe) leads to a significant loss of potency.

- Substitution on the N-phenyl Ring: The position of the isopropyl group on the N-phenyl ring also influences activity, with the 3-position being optimal.[7]

- Inferred Role of 2-(2-Methyl-1-piperidinyl) Group: Extrapolating to the isonicotinic acid scaffold, a 2-amino functionality, including a cyclic amine like piperidine, could be a starting point for designing antifungal agents. The 2-methylpiperidine moiety would offer a lipophilic and sterically defined substituent that could potentially interact with hydrophobic pockets in the fungal target protein. The stereochemistry of the methyl group would likely play a significant role in binding affinity.

Other Potential Therapeutic Applications

Derivatives of 2-substituted isonicotinic acids have been investigated for a range of other biological activities, including as inhibitors of hypoxia-inducible factor-1 (HIF-1), a key target in cancer therapy. While specific data for 2-(piperidinyl) derivatives in this context is sparse, the general principles of SAR would apply. The piperidinyl group can serve as a versatile scaffold to introduce further functionality and modulate physicochemical properties like solubility and cell permeability.

Experimental Protocols

To facilitate further research and comparative studies, detailed methodologies for key assays are provided below.

Antimycobacterial Susceptibility Testing: Microplate Alamar Blue Assay (MABA)

This colorimetric assay is a widely used method for determining the minimum inhibitory concentration (MIC) of compounds against Mycobacterium tuberculosis.[8]

Step-by-Step Methodology:

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- Inoculum Preparation: Prepare a bacterial suspension from a fresh culture on Löwenstein-Jensen medium in saline, and adjust the turbidity to a McFarland No. 1 standard. Dilute this suspension 1:25 in Middlebrook 7H9-S broth.
- Plate Preparation: Add 200 µL of the diluted bacterial suspension to each well of a 96-well microplate.
- Compound Addition: Add serial dilutions of the test compounds to the wells. Include a drug-free control and a positive control (e.g., isoniazid).
- Incubation: Cover the plate, seal it in a plastic bag, and incubate at 37°C.
- Reading Results: After 7 days of incubation, add 32.5 µL of Alamar Blue solution to each well. Re-incubate for 24 hours. A color change from blue to pink indicates bacterial growth. The MIC is defined as the lowest concentration of the compound that prevents this color change.[9]

Diagram of MABA Workflow:



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Caption: Workflow for the Microplate Alamar Blue Assay (MABA).

In Vitro HIF-1α Inhibition Assay: ELISA-based Quantification

This protocol describes an enzyme-linked immunosorbent assay (ELISA) to measure the levels of HIF-1α protein in cultured tumor cells, providing a quantitative measure of inhibitor activity. [10]

Step-by-Step Methodology:

- Cell Culture and Treatment: Culture a suitable cancer cell line (e.g., HCT116) in 10-cm dishes. Induce hypoxia (e.g., 1% O_2) and treat the cells with various concentrations of the

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test inhibitor for a specified time (e.g., 4 hours).

- Cell Lysis: Lyse the cells on ice with a cold lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Centrifuge the lysates to remove cell debris and determine the protein concentration of the supernatant using a standard protein assay (e.g., BCA assay).
- ELISA Protocol:
  - Coat a 96-well plate with a capture antibody against HIF-1α overnight.
  - Block the plate with a suitable blocking buffer.
  - Add 50 µg of total protein from each cell lysate to the wells and incubate.
  - Wash the wells and add a detection antibody for HIF-1α.
  - Add a horseradish peroxidase (HRP)-conjugated secondary antibody.
  - Add a substrate solution (e.g., TMB) and stop the reaction.
  - Measure the absorbance at the appropriate wavelength.
- Data Analysis: Quantify the amount of HIF-1α protein relative to a standard curve and normalize to the total protein concentration.

Diagram of HIF-1α ELISA Workflow:

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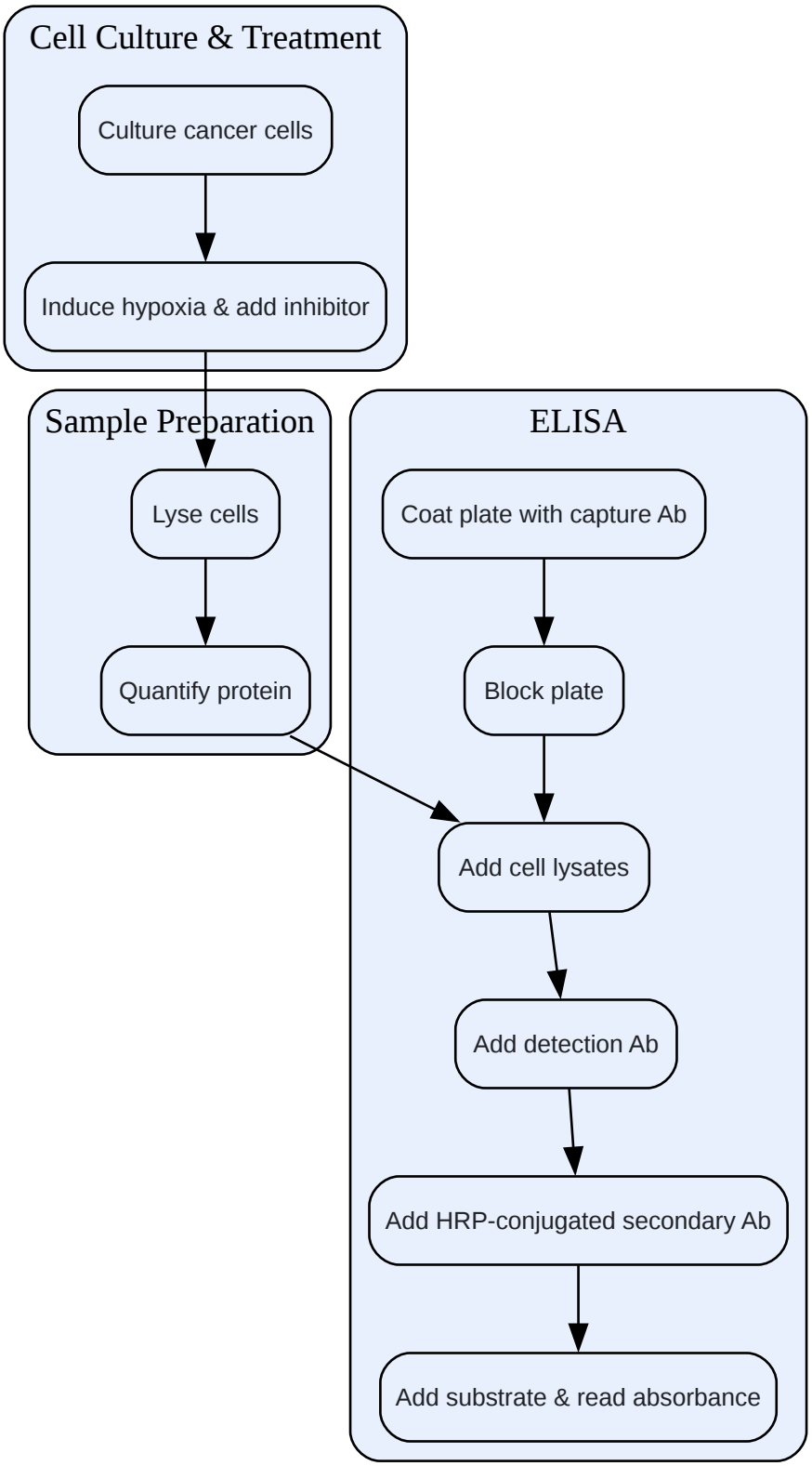

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Caption: Workflow for HIF-1α ELISA-based quantification.

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Conclusion and Future Directions

The structure-activity relationship of 2-substituted isonicotinic acids is highly dependent on the nature of the substituent and the therapeutic target. While direct data on **2-(2-methyl-1-piperidinyl)isonicotinic acid** is limited, analysis of related analogs provides valuable insights. The steric bulk of this particular substituent may be detrimental for antitubercular activity but could be explored for other targets where a lipophilic, sterically defined moiety is desired. The 2-methylpiperidine group offers opportunities for stereochemical optimization to enhance binding affinity and selectivity.

Future research should focus on the systematic synthesis and evaluation of a series of 2-(cyclic amine) isonicotinic acid derivatives to build a more comprehensive SAR profile. This should include variations in the ring size of the cyclic amine, the position and nature of substituents on the ring, and the stereochemistry of these substituents. Such studies, coupled with computational modeling, will undoubtedly pave the way for the discovery of novel and potent therapeutic agents based on the versatile isonicotinic acid scaffold.

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